

Optimizing reaction conditions for "3,5-Diethylbenzotrifluoride" synthesis

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Compound of Interest

Compound Name: 3,5-Diethylbenzotrifluoride

Cat. No.: B15361570

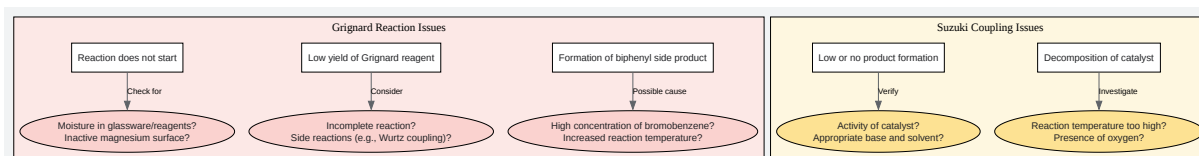
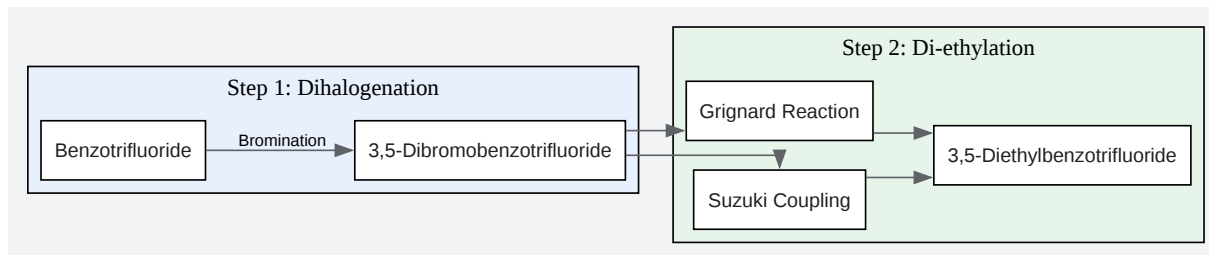
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Technical Support Center: Synthesis of 3,5-Diethylbenzotrifluoride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions for the synthesis of **3,5-Diethylbenzotrifluoride**.

Overview of the Synthetic Pathway

The synthesis of **3,5-Diethylbenzotrifluoride** is typically achieved in a two-step process. The first step involves the di-halogenation of benzotrifluoride to create a suitable intermediate, such as 3,5-Dibromobenzotrifluoride. The second step is a cross-coupling reaction to introduce the two ethyl groups onto the aromatic ring. Common methods for this transformation include the Grignard reaction and the Suzuki coupling.



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